

Investigating the role of efflux pumps in acquired Fenticonazole resistance

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Compound of Interest

Compound Name: Fenticonazole

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Technical Support Center: Fenticonazole Resistance and Efflux Pumps

This technical support center provides researchers, scientists, and drug development professionals with detailed information, troubleshooting guides, and frequently asked questions regarding the role of efflux pumps in acquired **Fenticonazole** resistance.

Section 1: Frequently Asked Questions (FAQs)

Q1: What are the primary types of efflux pumps in fungi that contribute to drug resistance?

A1: Fungi primarily utilize two major superfamilies of transporter proteins to expel antifungal drugs: the ATP-binding cassette (ABC) transporters and the Major Facilitator Superfamily (MFS) transporters.[1][2][3][4] ABC transporters, such as Candida Drug Resistance proteins 1 and 2 (Cdr1p, Cdr2p) in *Candida albicans*, are primary active transporters that use the energy from ATP hydrolysis to pump drugs out of the cell.[1][5] MFS transporters, like the Multidrug Resistance protein 1 (Mdr1p), are secondary active transporters that use the proton motive force (a proton gradient) to energize drug efflux.[1][2] Overexpression of the genes encoding these pumps is a key mechanism of acquired resistance to azole antifungals.[2][5][6]

Q2: Is there direct evidence linking efflux pump activity to acquired **Fenticonazole** resistance?

A2: Yes, studies have shown a correlation between the overexpression of efflux pumps and reduced susceptibility to **Fenticonazole**, particularly in *Candida albicans*. In clinical isolates of *C. albicans* that had acquired resistance to fluconazole, often through the upregulation of efflux pump genes like CDR1, CDR2, and MDR1, the minimum inhibitory concentrations (MICs) for **Fenticonazole** were also significantly higher compared to their fluconazole-susceptible counterparts.[7][8] This indicates that these pumps can likely recognize and transport **Fenticonazole**, thereby reducing its intracellular concentration and efficacy.

Q3: How does the role of efflux pumps in **Fenticonazole** resistance differ among *Candida* species?

A3: The impact of efflux pumps on **Fenticonazole** activity appears to vary by species. In a study comparing fluconazole-resistant and non-resistant isolates, the increase in **Fenticonazole** MICs was statistically significant for *C. albicans* isolates overexpressing efflux pumps.[7][8] However, for *C. glabrata*, the difference in **Fenticonazole** MICs between fluconazole-resistant (efflux-mediated) and non-resistant isolates was not statistically significant.[7][8] This suggests that **Fenticonazole**'s activity may be less affected by the specific efflux pumps commonly overexpressed in azole-resistant *C. glabrata*. [7][8]

Q4: Besides efflux pumps, what other mechanisms contribute to azole resistance?

A4: Acquired resistance to azole antifungals, including **Fenticonazole**, is multifactorial. The primary mechanisms include:

- Upregulation of Efflux Pumps: Increased expression of ABC (CDR1, CDR2) and MFS (MDR1) transporters reduces intracellular drug accumulation.[5][7]
- Target Enzyme Modification: Point mutations in the ERG11 gene, which encodes the target enzyme lanosterol 14- α -demethylase, can alter the enzyme's structure, preventing the azole drug from binding effectively.[5][7][9][10]
- Target Enzyme Overexpression: Increased expression of the ERG11 gene leads to higher levels of the target enzyme, requiring more drug to achieve an inhibitory effect.[5][10]

Section 2: Data Presentation

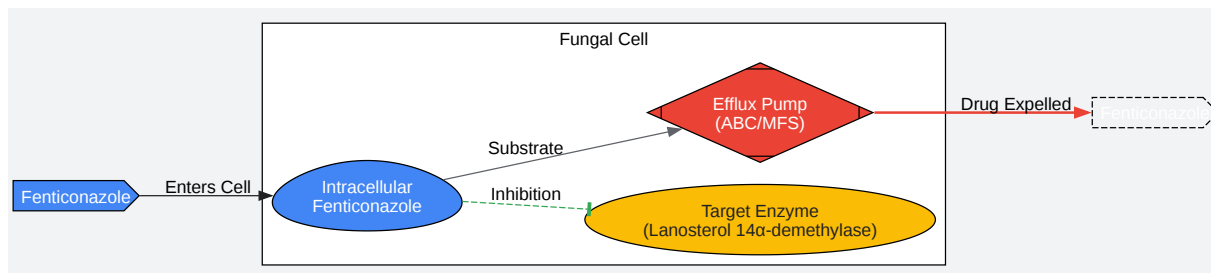
Table 1: In Vitro Activity of Fenticonazole against Candida Species

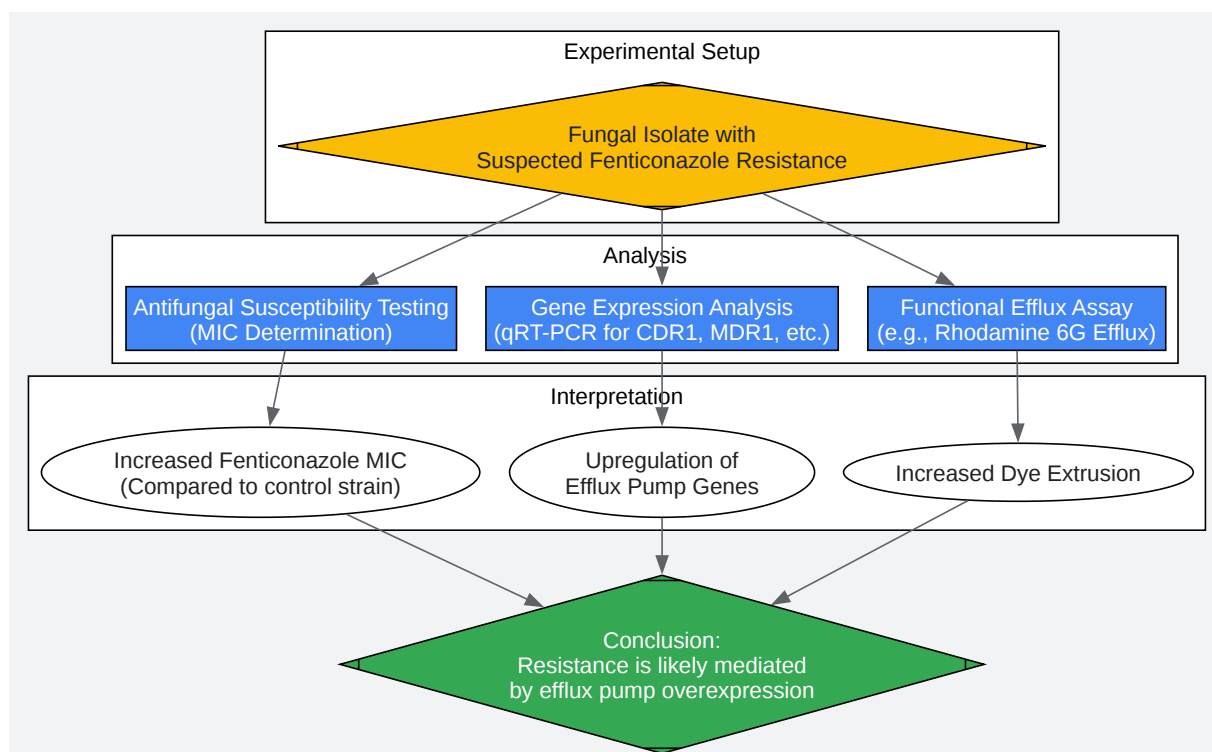
The following table summarizes the Minimum Inhibitory Concentration (MIC) ranges of **Fenticonazole** (FEZ) against *C. albicans* and *C. glabrata* isolates, categorized by their fluconazole (FLZ) resistance status, which is often linked to efflux pump overexpression.

Candida Species	Fluconazole (FLZ) Resistance Status	Fenticonazole (FEZ) MIC Range (mg/L)
<i>C. albicans</i>	Non-Resistant	0.25 – 2[7][8]
<i>C. albicans</i>	Resistant (Efflux-mediated)	1 – 8[7][8]
<i>C. glabrata</i>	Non-Resistant	0.5 – 2[7][8]
<i>C. glabrata</i>	Resistant (Efflux-mediated)	0.5 – 4[7][8]

Section 3: Visualizations and Workflows

Signaling and Resistance Mechanisms





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References

- 1. biotechmedjournal.com [biotechmedjournal.com]

- 2. academic.oup.com [academic.oup.com]
- 3. ICI Journals Master List [journals.indexcopernicus.com]
- 4. MFS transporters of Candida species and their role in clinical drug resistance - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. thecandidadiet.com [thecandidadiet.com]
- 6. Efflux-Mediated Antifungal Drug Resistance - PMC [pmc.ncbi.nlm.nih.gov]
- 7. New Data on the In Vitro Activity of Fenticonazole against Fluconazole-Resistant Candida Species - PMC [pmc.ncbi.nlm.nih.gov]
- 8. journals.asm.org [journals.asm.org]
- 9. Molecular mechanisms of acquired antifungal drug resistance in principal fungal pathogens and EUCAST guidance for their laboratory detection and clinical implications - PMC [pmc.ncbi.nlm.nih.gov]
- 10. Fluconazole resistance in Candida species: a current perspective - PMC [pmc.ncbi.nlm.nih.gov]
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